

# handling and storage procedures for TDMAT

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## Compound of Interest

Compound Name: *Tetrakis(dimethylamino)titanium*

Cat. No.: *B1230069*

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An In-depth Technical Guide to the Handling and Storage of Tetrakis(dimethylamido)titanium (TDMAT)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential procedures for the safe handling and storage of Tetrakis(dimethylamido)titanium (TDMAT). TDMAT is a highly reactive organometallic compound, widely utilized as a precursor in atomic layer deposition (ALD) and chemical vapor deposition (CVD) for creating titanium nitride (TiN) and titanium dioxide (TiO<sub>2</sub>) thin films.<sup>[1][2]</sup> Its utility in advanced material science, including applications relevant to drug delivery systems and medical device coatings, necessitates stringent safety protocols. Due to its pyrophoric and water-reactive nature, adherence to proper handling techniques is critical to ensure personnel safety and experimental integrity.<sup>[3]</sup>

## Chemical and Physical Properties

TDMAT (CAS-No: 3275-24-9) is a yellow liquid or crystalline powder with a molecular formula of C<sub>8</sub>H<sub>24</sub>N<sub>4</sub>Ti.<sup>[1][4]</sup> It is a monomeric and volatile compound, making it suitable for vapor deposition techniques.<sup>[2]</sup> Its reactivity stems from the titanium-nitrogen bonds, which are susceptible to hydrolysis. A summary of its key quantitative properties is presented in Table 1.

Table 1: Physical and Chemical Properties of TDMAT

Property	Value	Source(s)
Molecular Weight	224.17 - 224.21 g/mol	[4][5]
Appearance	Yellow liquid or pale to dark yellow crystalline powder	[1][2][6]
Density	0.947 - 0.96 g/cm <sup>3</sup> (at 20 °C)	[2][4][6]
Boiling Point	50 °C at 0.05 mmHg	[2]
Melting Point	60 - 65 °C	[1]
Flash Point	-30 °C (-22 °F) - closed cup	[4][7]
Vapor Pressure	No information available	[4]
Solubility	Reacts violently with water. Soluble in organic solvents (e.g., toluene, diethyl ether).	[1][2]

## Storage and Stability

Proper storage of TDMAT is paramount to maintain its chemical integrity and prevent hazardous situations. The compound is air and moisture-sensitive and can decompose over time or with improper storage.[2][8]

Table 2: Recommended Storage Conditions for TDMAT

Parameter	Recommendation	Source(s)
Atmosphere	Store under a dry, inert atmosphere (Nitrogen or Argon recommended, with <5 ppm moisture and oxygen).	[4][5][9]
Temperature	Store in a cool, dry place. Refrigeration at 2 - 8 °C is recommended. Maintain storage temperature below 50°C.	[5][8][10]
Container	Keep in the original, tightly closed container. Stainless steel containers are preferred. Store locked up.	[5][8][9][10]
Location	Store in a well-ventilated, flammables-area, away from heat, sparks, open flames, and direct sunlight.	[5][8][9]
Incompatibilities	Store away from water, moisture, strong oxidizing agents, acids, alcohols, and compounds containing active hydrogen.	[4][5][8][11]
Stability	Thermal decomposition can occur at temperatures as low as 140°C.	[12]

## Safe Handling and Personal Protective Equipment (PPE)

TDMAT is a hazardous material classified as highly flammable, water-reactive, and corrosive. [6][10] It can cause severe skin burns, serious eye damage, and is toxic if inhaled or swallowed.[6] All handling must be performed with rigorous safety measures.

## Engineering Controls

- Work Area: All manipulations of TDMAT must be conducted in a certified chemical fume hood, an efficient glove box, or a glove bag under an inert atmosphere.[8][13]
- Ventilation: Use adequate general or local explosion-proof ventilation.[8]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate vicinity of any potential exposure.[8][11]
- Ignition Sources: Eliminate all ignition sources. Use only non-sparking tools and explosion-proof electrical equipment. All equipment must be properly grounded and bonded to prevent static discharge.[4][5][10]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact and exposure.

Table 3: Personal Protective Equipment (PPE) for Handling TDMAT

Body Part	Recommended PPE	Rationale and Source(s)
Eye/Face	Chemical splash goggles and a face shield.	Protects against splashes and potential explosions.[8][13][14]
Skin/Body	Flame-retardant lab coat (e.g., Nomex). Avoid synthetic materials like polyester.	Provides a barrier against spills and fire.[9][13][14]
Hands	Double gloving: Nitrile gloves underneath neoprene or butyl rubber gloves.	Protects against chemical burns and degradation of a single glove layer.[11][13][15]
Respiratory	If ventilation is inadequate or in case of a spill, a self-contained breathing apparatus (SCBA) or a respirator with an appropriate filter (e.g., ABEK type) is required.	Protects against inhalation of toxic vapors.[1][8][9]

# Key Experimental Protocol: TDMAT in Atomic Layer Deposition (ALD)

This section outlines a generalized protocol for using TDMAT as a precursor for depositing  $\text{TiO}_2$  thin films, a common application. The process relies on sequential, self-limiting surface reactions.[\[16\]](#)

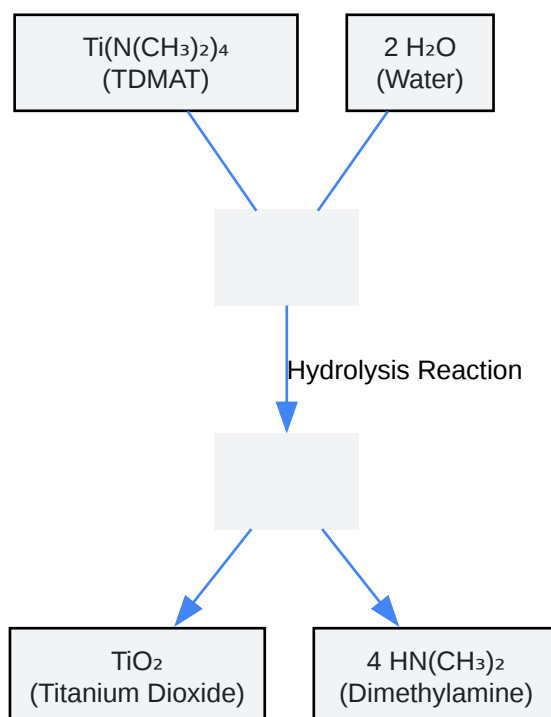
## Methodology

- System Preparation:
  - Ensure the ALD reactor, gas lines, and substrate are clean and dry. Glassware should be oven-dried.[\[13\]](#)
  - Load the substrate into the ALD chamber.
  - Purge the entire system, including precursor lines, thoroughly with a high-purity inert gas (e.g., Ar or  $\text{N}_2$ ) to remove residual air and moisture.
- Precursor Handling and Delivery:
  - Connect the TDMAT container (bubbler) to the ALD system under an inert atmosphere.
  - Gently heat the TDMAT bubbler to increase its vapor pressure for efficient delivery. A typical temperature is between  $50^\circ\text{C}$  and  $70^\circ\text{C}$ .[\[17\]](#)
  - Use a carrier gas (e.g., Ar) flowing through the bubbler to transport the TDMAT vapor to the reaction chamber.
- Deposition Cycle:
  - The ALD process consists of repeated cycles. A single cycle for  $\text{TiO}_2$  deposition using TDMAT and water is as follows: a. TDMAT Pulse: Inject TDMAT vapor into the chamber for a set time (e.g., 2.5 seconds) to allow a monolayer to chemisorb onto the substrate surface.[\[15\]](#) b. Inert Gas Purge: Purge the chamber with inert gas (e.g., 5 seconds) to remove unreacted TDMAT and byproducts.[\[15\]](#) c. Co-reactant (Water) Pulse: Introduce the co-reactant,  $\text{H}_2\text{O}$  vapor, into the chamber (e.g., 0.15 seconds). The water reacts with the

surface-bound TDMAT precursor to form  $\text{TiO}_2$  and dimethylamine byproduct.[2][15] d. Inert Gas Purge: Purge the chamber again with inert gas (e.g., 13 seconds) to remove byproducts and any excess water vapor.[15]

- Repeat this cycle until the desired film thickness is achieved. The growth rate is typically around 0.052 - 0.08 nm/cycle.[16][18]
- Post-Deposition:
  - After the final cycle, cool the substrate under a continuous inert gas flow.
  - Vent the chamber and remove the coated substrate.

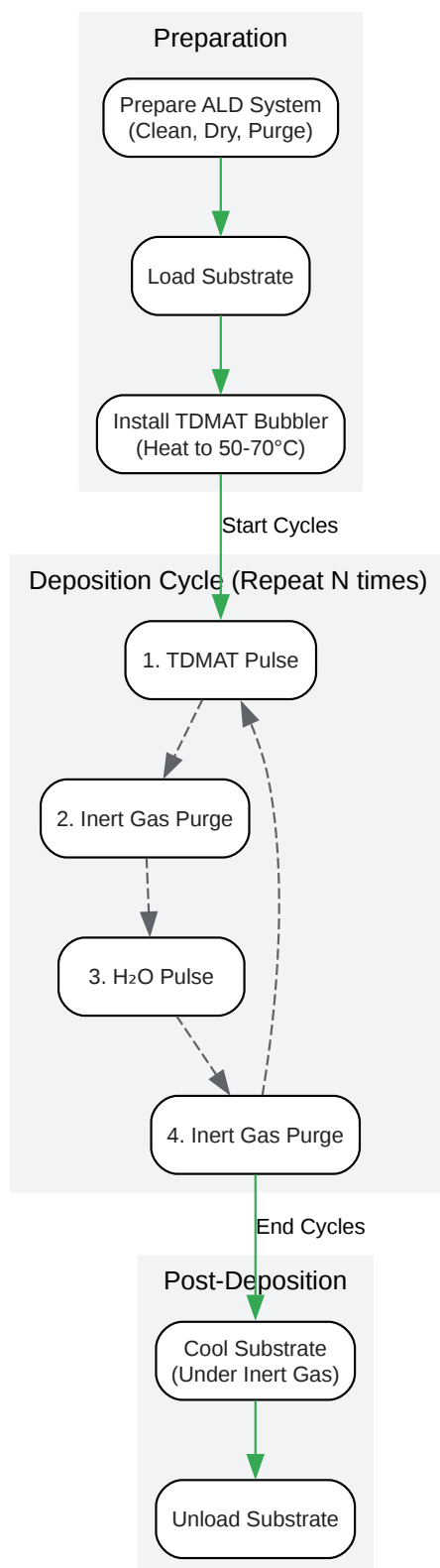
The hydrolysis reaction of TDMAT is the fundamental chemical transformation in this process.



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Caption: Hydrolysis reaction of TDMAT with water.

Below is a diagram illustrating the typical workflow for an ALD experiment using TDMAT.



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Caption: General experimental workflow for ALD using TDMAT.

# Spill, Emergency, and Disposal Procedures

A clear and practiced emergency plan is crucial.

## Spill Response

- Evacuate: Immediately evacuate all personnel from the spill area.[\[19\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Cover drains and contain the spill using liquid-absorbent, non-combustible material such as dry sand, Chemizorb®, or powdered lime.[\[9\]](#)[\[10\]](#) Do NOT use water or combustible materials like paper towels.[\[9\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it in a suitable, sealable container for disposal.[\[4\]](#)[\[9\]](#)

## Fire Response

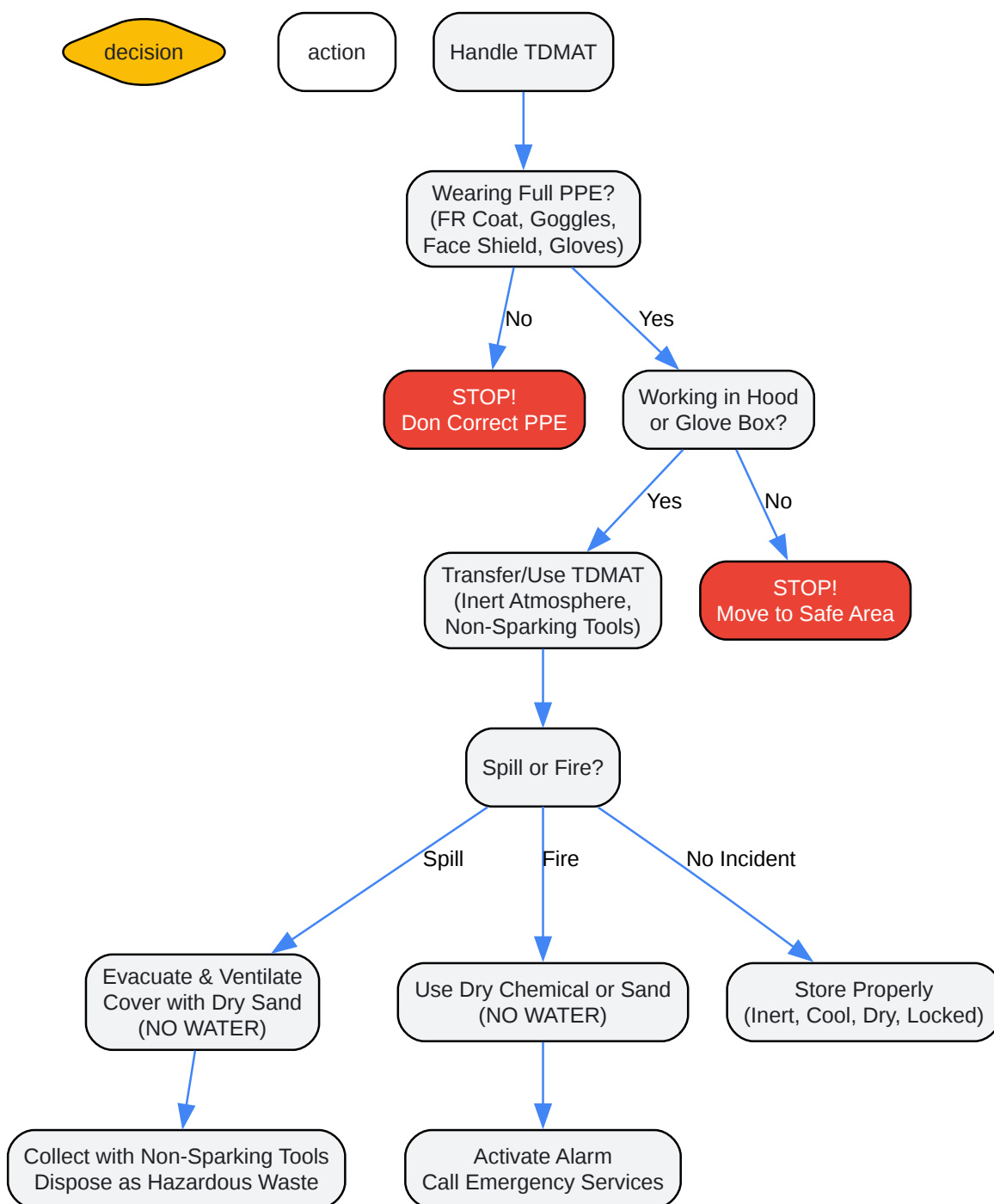
- Extinguishing Media: In case of fire, use dry sand, dry chemical powder, or alcohol-resistant foam.[\[4\]](#)[\[9\]](#)
- CRITICAL: DO NOT USE WATER. TDMAT reacts violently with water, releasing flammable gases that may ignite spontaneously.[\[4\]](#)[\[5\]](#)[\[9\]](#)

## Waste Disposal

- Containerization: Dispose of TDMAT waste and contaminated materials in approved, properly labeled waste disposal containers.[\[9\]](#)
- Regulations: All disposal must be conducted in accordance with local, state, and federal regulations.[\[5\]](#)
- Deactivation: Empty containers retain hazardous residue. They should be triple-rinsed with an inert, unreactive solvent in a safe, controlled environment (fume hood) before being opened to the atmosphere and disposed of.

The following flowchart outlines the logical steps for safe handling and emergency response.





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Caption: Safe handling and emergency logic flowchart for TDMAT.

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